

Personal protective equipment for handling Methyl anthranilate-13C6

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl anthranilate-13C6

Cat. No.: B15142246

[Get Quote](#)

Essential Safety and Handling Guide for Methyl Anthranilate-13C6

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Methyl anthranilate-13C6**. Following these procedures is critical for ensuring laboratory safety and proper management of this isotopically labeled compound.

Core Safety and Handling Precautions:

Methyl anthranilate is an aromatic amine and ester that can cause skin and serious eye irritation.[1][2][3][4][5] It is crucial to handle this compound with care in a well-ventilated area to minimize exposure.[6][7] All personnel must be trained on the specific hazards and handling procedures for this chemical and for isotopically labeled compounds.[8][9]

Operational Plan:

1. Engineering Controls:

- Work in a properly functioning chemical fume hood to minimize inhalation of vapors.[10]
- Ensure that an eyewash station and safety shower are readily accessible in the immediate work area.[5]

2. Personal Protective Equipment (PPE):

- A comprehensive list of recommended PPE is detailed in the table below. Always inspect PPE for integrity before use.[\[7\]](#)[\[9\]](#)

3. Handling Procedures:

- Avoid direct contact with the skin, eyes, and clothing.[\[5\]](#)
- Do not eat, drink, or smoke in the laboratory.[\[6\]](#)[\[7\]](#)
- Use mechanical pipetting aids; never pipette by mouth.[\[10\]](#)[\[11\]](#)
- Keep containers tightly closed when not in use and store in a cool, dry, and well-ventilated area away from direct sunlight and incompatible materials such as strong acids and bases.
[\[1\]](#)[\[7\]](#)

4. Spill Management:

- In the event of a small spill, absorb the material with inert absorbent paper or other suitable absorbent materials.[\[12\]](#)
- Contaminated materials and clothing should be sealed in a vapor-tight plastic bag for disposal.[\[12\]](#)
- Clean the spill area with alcohol, followed by a strong soap and water solution.[\[12\]](#)
- For large spills, evacuate the area and follow emergency procedures.

Disposal Plan:

The disposal of **Methyl anthranilate-13C6** must comply with all local, state, and federal regulations for both chemical and isotopically labeled waste.

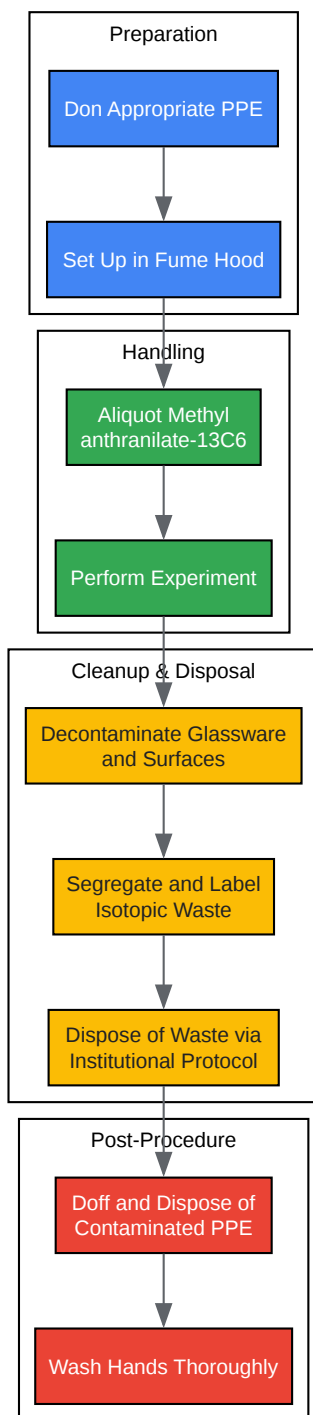
- Waste Segregation: Segregate waste containing **Methyl anthranilate-13C6** from other laboratory waste.

- **Labeling:** All waste containers must be clearly labeled with the chemical name, the isotopic label ($^{13}\text{C6}$), and appropriate hazard warnings.
- **Containerization:** Use designated, sealed, and properly labeled containers for the disposal of solid and liquid waste.
- **Disposal Route:** Dispose of the waste through your institution's hazardous waste and radioactive/isotopically labeled waste disposal program. Do not dispose of this material down the drain.^[6]

Personal Protective Equipment Summary

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must be worn at all times to protect against splashes. ^[8] ^[13]
Face Shield	Recommended when there is a significant risk of splashing. ^[14] ^[15]	
Hand Protection	Chemical-Resistant Gloves	Wear protective gloves (e.g., nitrile, neoprene). ^[7] ^[8] ^[13] Breakthrough times for specific gloves should be consulted.
Body Protection	Laboratory Coat	A buttoned lab coat should be worn to protect skin and clothing. ^[14]
Respiratory Protection	Respirator	May be necessary in case of inadequate ventilation or for spill cleanup. Use should be based on a risk assessment. ^[8] ^[14]

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for handling **Methyl anthranilate-13C6**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lobachemie.com [lobachemie.com]
- 2. vigon.com [vigon.com]
- 3. fishersci.se [fishersci.se]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. fishersci.com [fishersci.com]
- 6. chemos.de [chemos.de]
- 7. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 8. diplomatacomercial.com [diplomatacomercial.com]
- 9. moravek.com [moravek.com]
- 10. Radionuclide Lab Rules | Environmental Health and Safety | University of Illinois Chicago [ehso.uic.edu]
- 11. documents.manchester.ac.uk [documents.manchester.ac.uk]
- 12. METHYL ANTHRANILATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 13. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 14. ehs.ucsf.edu [ehs.ucsf.edu]
- 15. hsa.ie [hsa.ie]
- To cite this document: BenchChem. [Personal protective equipment for handling Methyl anthranilate-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15142246#personal-protective-equipment-for-handling-methyl-anthranilate-13c6]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com